

# Application Notes and Protocols: In Vivo Imaging to Assess Benazepril's Target Engagement

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## Compound of Interest

Compound Name: *Benazepril*

Cat. No.: *B10798989*

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## Introduction

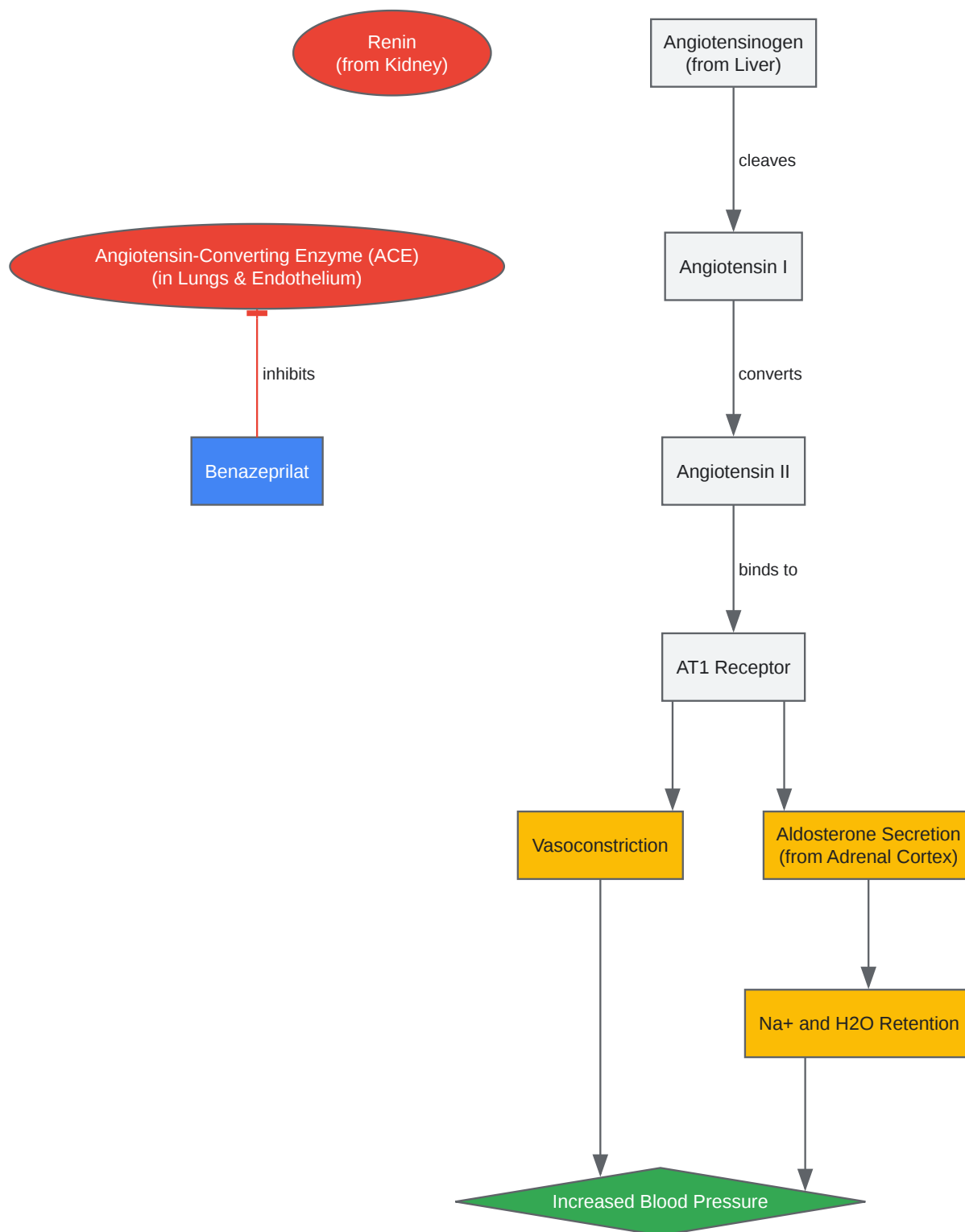
**Benazepril** is a widely prescribed angiotensin-converting enzyme (ACE) inhibitor used in the management of hypertension and heart failure. It is a prodrug that is rapidly converted in the liver to its active metabolite, **benazeprilat**. **Benazeprilat** exerts its therapeutic effect by inhibiting ACE, a key enzyme in the renin-angiotensin-aldosterone system (RAAS), thereby reducing the production of angiotensin II, a potent vasoconstrictor.

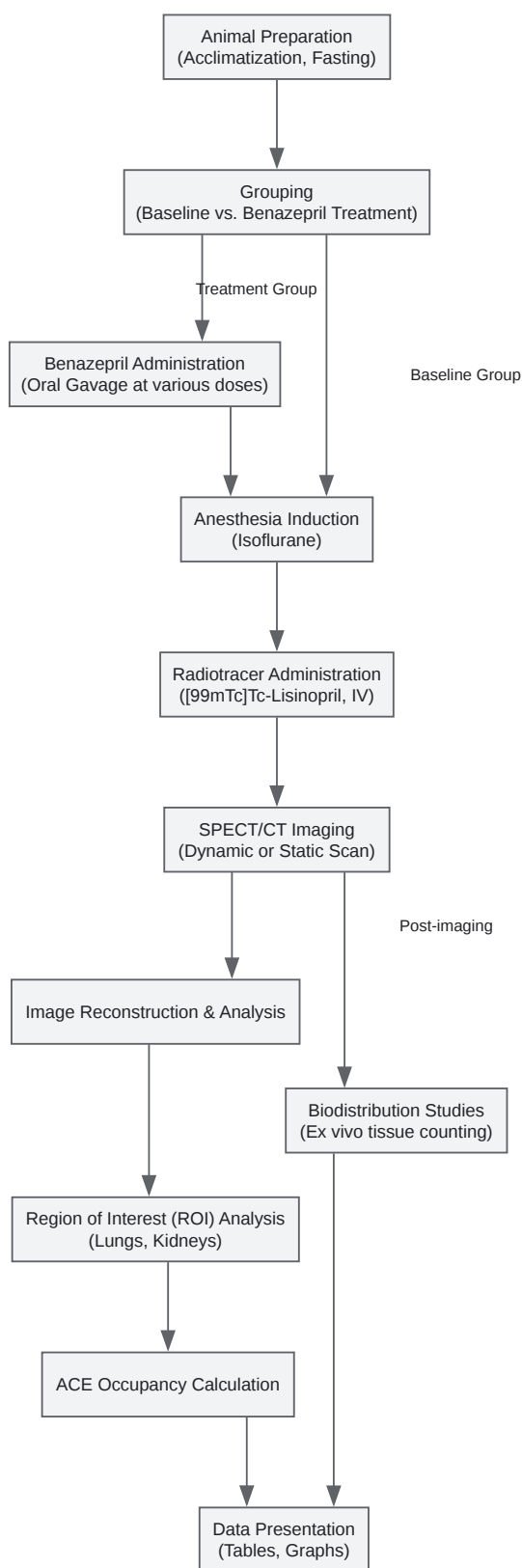
Assessing the direct engagement of **benazeprilat** with its target, ACE, in vivo is crucial for understanding its pharmacodynamics, optimizing dosing regimens, and developing novel ACE inhibitors. Molecular imaging techniques, such as Positron Emission Tomography (PET) and Single Photon Emission Computed Tomography (SPECT), offer non-invasive methods to visualize and quantify this target engagement in living subjects.

These application notes provide a detailed overview of the principles and protocols for assessing **Benazepril**'s target engagement using in vivo imaging, primarily drawing upon methodologies established for other ACE inhibitors due to the limited availability of direct imaging studies with **benazepril**.

## Signaling Pathway: The Renin-Angiotensin-Aldosterone System (RAAS)

**Benazeprilat** inhibits Angiotensin-Converting Enzyme (ACE), which plays a pivotal role in the RAAS cascade. Understanding this pathway is fundamental to interpreting target engagement studies.





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